Introduction: The Strategic Importance of the Trifluoromethyl-Pyrazole Scaffold

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Compound of Interest

Compound Name:	*(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid*
CAS No.:	*926241-24-9*
Cat. No.:	*B1299262*

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(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid is a heterocyclic building block of significant interest in medicinal chemistry and agrochemical research. Its structure, which combines a pyrazole ring with a trifluoromethyl group, imparts unique physicochemical properties that are highly sought after in the design of novel bioactive molecules. The trifluoromethyl (-CF3) group is a crucial bioisostere for a methyl group, but with profoundly different electronic properties.[1] Its high electronegativity and lipophilicity can enhance a molecule's metabolic stability, membrane permeability, and binding affinity to biological targets.[2] The pyrazole core, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, serves as a versatile scaffold for constructing compounds with a wide range of biological activities, including anti-inflammatory, analgesic, and anticancer properties.[3][4]

This guide provides a comprehensive technical overview of **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid**, covering its commercial availability, physicochemical properties, synthesis, handling, and applications, with a focus on empowering researchers to effectively source and utilize this valuable chemical intermediate.

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Commercial Availability and Supplier Specifications

Procuring high-quality starting materials is a critical first step in any research and development workflow. **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** is available from several specialized chemical suppliers. When selecting a supplier, researchers should consider not only the listed purity but also the availability of comprehensive analytical data, such as a Certificate of Analysis (CofA), to ensure batch-to-batch consistency.

Below is a comparative table of prominent commercial suppliers for **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** and its related derivatives.

Supplier	Product Code	CAS Number	Purity	Available Quantities
Fluorochem	F059995	926241-24-9	98%	100 mg, 250 mg[5]
BOC Sciences	-	377767-16-3	-	Custom Inquiry[6][7]
Ambeed, Inc.	-	377767-16-3	-	Custom Inquiry[6]
BLD Pharmatech Ltd.	-	377767-16-3	-	Custom Inquiry[6]
Chemenu Inc.	-	377767-16-3	-	Custom Inquiry[6]
Matrix Scientific	-	1823547-05-2**	-	0.5 g, 1.0 g, 5.0 g[8]
Chem-Impex	-	345637-71-0***	≥ 95% (HPLC)	Custom Inquiry[3]

*Note: This CAS number corresponds to the hydrazide derivative, which these suppliers also offer as a related building block.[6] **Note: This CAS number corresponds to the 5-amino hydrochloride derivative.[8] ***Note: This CAS number corresponds to the 5-methyl derivative.[3]

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Physicochemical Properties and Characterization

A thorough understanding of a compound's properties is essential for its effective use in synthesis and biological assays.

Property	Value	Source
IUPAC Name	2-[3-(trifluoromethyl)pyrazol-1-yl]acetic acid	[5]
CAS Number	926241-24-9	[5]
Molecular Formula	C6H5F3N2O2	[5][9]
Molecular Weight	194.11 g/mol	[9]
Appearance	Off-white to light yellow powder (typical)	[3]
Purity	≥ 95-98% (typically by HPLC)	[3][5]
InChI Key	GTIGZYNSHOYHSP-UHFFFAOYSA-N	[5]
Canonical SMILES	O=C(O)CN1C=CC(C(F)(F)F)=N1	[5]

Analytical Characterization: Quality control for this compound typically involves a suite of analytical techniques. High-Performance Liquid Chromatography (HPLC) is used to determine purity, while Nuclear Magnetic Resonance (NMR) spectroscopy (^{1}H and ^{13}C) and Mass Spectrometry (MS) are employed to confirm the structure.[4] For instance, the proton NMR would show characteristic signals for the pyrazole ring protons and the methylene protons of the acetic acid side chain.

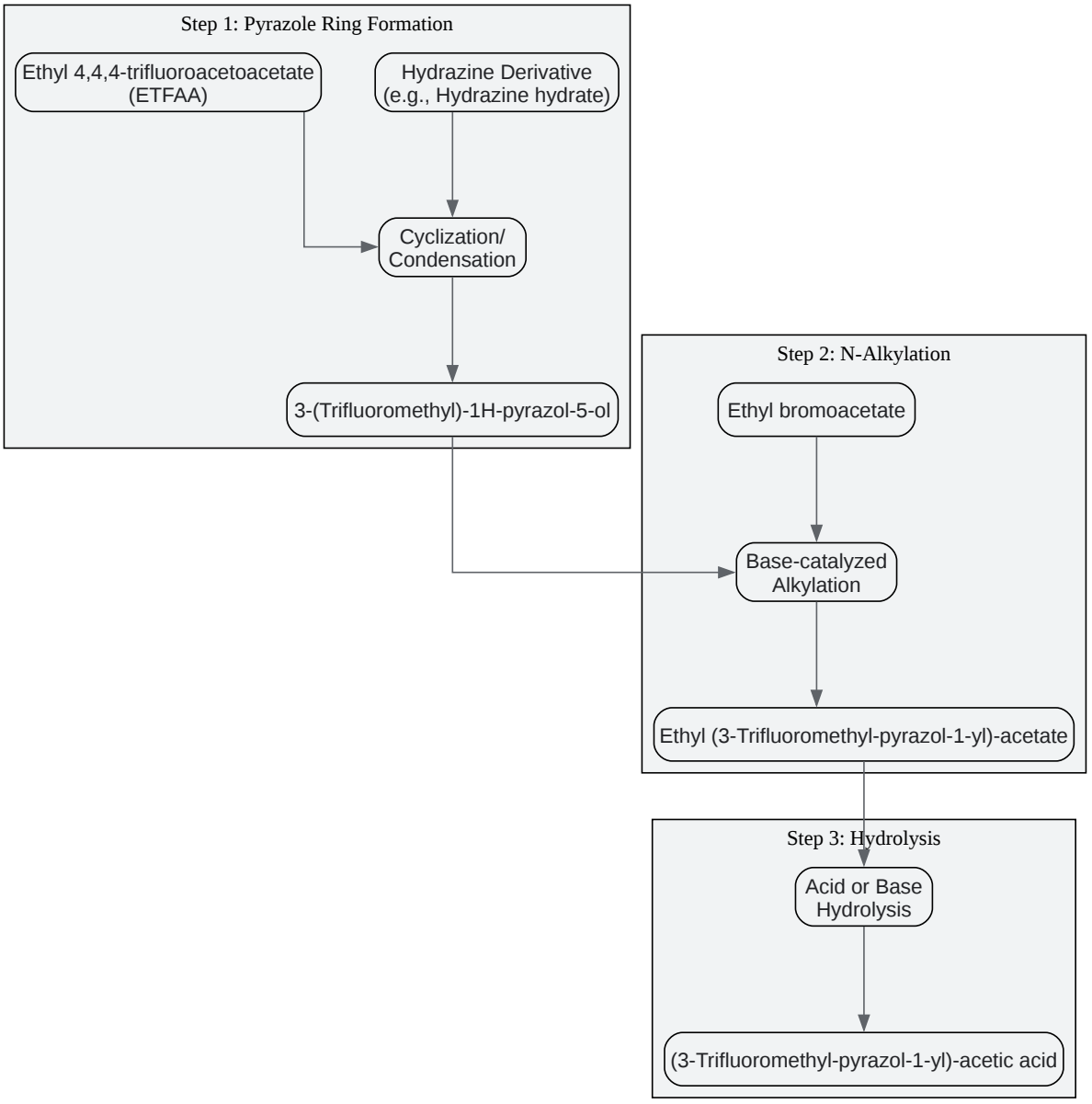
Synthesis Pathway Overview

While detailed proprietary synthesis methods are seldom disclosed by suppliers, a general and plausible synthetic route can be constructed based on established heterocyclic chemistry principles. The synthesis of N-substituted pyrazoles often involves the condensation of a hydrazine derivative with a 1,3-dicarbonyl compound or its equivalent.

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A representative workflow for the synthesis of a substituted pyrazole acetic acid is outlined below. The process typically begins with a trifluoromethylated B-ketoester which undergoes cyclization with a hydrazine derivative, followed by functional group manipulation to yield the final carboxylic acid.

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*General Synthetic Workflow for **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid**.*

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This multi-step synthesis requires careful control of reaction conditions, such as temperature and pH, to achieve high yields and selectivity, particularly in managing the regioselectivity of the initial cyclization.[10]

Safe Handling, Storage, and Disposal

As with any laboratory chemical, proper safety protocols must be strictly followed when handling **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid**. Information from Safety Data Sheets (SDS) provides the primary guidance.[11][12][13]

Hazard Identification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[13]
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[13]
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.[13]
- Specific Target Organ Toxicity, Single Exposure (Category 3), H335: May cause respiratory irritation.[13]

Recommended Protocol for Safe Handling:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[12] Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[11]
  - Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber). Gloves must be inspected before use.[14]
  - Skin and Body Protection: Wear a lab coat.[11]
- Handling Practices: Avoid formation of dust and aerosols.[13] Wash hands thoroughly after handling.[12] Do not eat, drink, or smoke in the work area.[11]

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- Storage: Store in a cool, dry, and well-ventilated place.[11] Keep the container tightly closed.[12]

- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Do not let the product enter drains.[14]

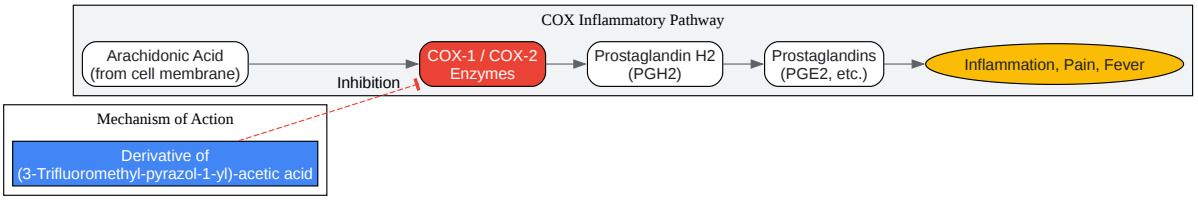
Applications in Research and Drug Development

The title compound is a key intermediate for synthesizing a variety of more complex molecules with potential therapeutic or agricultural applications. Its utility stems from the carboxylic acid functional group, which is readily converted into amides, esters, and other functionalities.

As a Precursor for COX Inhibitors: A significant application of trifluoromethyl-pyrazole derivatives is in the development of non-steroidal anti-inflammatory drugs (NSAIDs) that target cyclooxygenase (COX) enzymes.[15] The COX enzymes (COX-1 and COX-2) are responsible for the synthesis of prostaglandins, which are key mediators of inflammation and pain.

The general scheme involves coupling the carboxylic acid of **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** with various aniline derivatives to create a library of carboxamides. These derivatives can then be screened for their inhibitory activity against COX-1 and COX-2.[15] Selective inhibition of COX-2 is a major goal in modern NSAID design to reduce the gastrointestinal side effects associated with non-selective COX inhibitors.

The diagram below illustrates the simplified COX signaling pathway, which is the target of many anti-inflammatory drugs derived from this chemical scaffold.



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Targeting the COX pathway with pyrazole-based inhibitors.

Beyond inflammation, the trifluoromethyl-pyrazole motif is being explored for its potential in creating tubulin polymerization inhibitors for cancer therapy and as core structures in fungicides and herbicides.[3][16]

Conclusion

(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid is a high-value building block for chemical synthesis, offering a pre-packaged combination of a versatile pyrazole scaffold and the beneficial properties of a trifluoromethyl group. Its commercial availability from a range of suppliers facilitates its use in both academic and industrial research. By understanding its properties, synthesis, and safe handling requirements, researchers can effectively leverage this compound to accelerate the discovery and development of novel chemical entities in medicine and agriculture.

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